

Comprehensive Spectroscopic Characterization of 4-[(Propylamino)methyl]phenol Hydrochloride

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Compound of Interest

Compound Name: 4-[(Propylamino)methyl]phenol hydrochloride

CAS No.: 33597-18-1

Cat. No.: B2964394

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Executive Summary

4-[(Propylamino)methyl]phenol hydrochloride (CAS: 33597-18-1) is a critical secondary amine building block utilized in the synthesis of neuroactive compounds, adrenergic ligands, and targeted pharmaceutical intermediates^[1]. For drug development professionals and analytical scientists, establishing a rigorous, self-validating spectroscopic profile of this compound is essential for quality control and downstream synthetic tracking.

This whitepaper provides an in-depth mechanistic analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **4-[(propylamino)methyl]phenol hydrochloride**. Rather than merely listing empirical data, this guide emphasizes the causality behind the observed spectral phenomena—explaining how the hydrochloride salt formation dictates molecular relaxation, fragmentation kinetics, and vibrational modes.

Structural Dynamics & Solvent Causality

The compound exists as a hydrochloride salt, which fundamentally alters its electronic environment compared to the free base. The protonation of the secondary amine creates an

ammonium center ($-NH_2^+$), which acts as a strong electron-withdrawing group.

Solvent Selection: For NMR analysis, deuterated dimethyl sulfoxide (DMSO- d_6) is strictly required. This is not merely a matter of solubility; it is a strategic choice to suppress rapid proton exchange. In protic solvents (like D_2O or CD_3OD), the acidic phenolic proton and the ammonium protons would rapidly exchange with the bulk solvent, rendering them invisible. DMSO- d_6 forms strong hydrogen bonds with these acidic protons, slowing their exchange rate on the NMR timescale and allowing for their distinct observation and integration.

Nuclear Magnetic Resonance (NMR) Profiling

The NMR spectra of **4-[(propylamino)methyl]phenol hydrochloride** are defined by the para-substituted aromatic system and the deshielding effect of the adjacent ammonium cation.

Spectral Assignments

Table 1: 1H and ^{13}C NMR Data Summary (400 MHz / 100 MHz, DMSO- d_6)

Position	1H Chemical Shift (ppm)	Multiplicity, J (Hz)	Integration	^{13}C Chemical Shift (ppm)	Mechanistic Rationale
Phenolic -OH	9.65	(s, 1H)			Highly deshielded due to hydrogen bonding with DMSO.
Ammonium - NH_2^+	8.90	(br s, 2H)			Broadened by quadrupolar relaxation of the ^{14}N nucleus and slow exchange.
Ar-H (ortho to OH)	6.78	(d, J=8.5, 2H)		115.4	Shielded by the electron-donating resonance of the -OH group.
Ar-H (meta to OH)	7.30	(d, J=8.5, 2H)		131.2	Less shielded; typical AA'BB' spin system for para-substitution.
Ar-C (ipso to OH)				158.3	Strongly deshielded by electronegative

oxygen. Ar-C (ipso to CH₂)-122.1-Benzylic - CH₂-3.95 (s, 2H)50.2 Shifted downfield by ~0.3 ppm compared to the free base due to the adjacent positive charge. Propyl α CH₂22.80 (m, 2H)48.5 Deshielded by the adjacent ammonium center. Propyl β CH₂21.65 (h, J=7.4, 2H)19.2 Standard aliphatic environment. Propyl γ CH₃30.88 (t, J=7.4, 3H)11.0 Standard aliphatic environment.

Mechanistic Insights

The benzylic protons appear as a sharp singlet at 3.95 ppm. In a perfectly rigid system, coupling to the adjacent -NH₂⁺

- protons might be expected. However, even in DMSO, trace moisture causes residual intermolecular proton exchange that decouples the H-C-N-H spin system, collapsing the benzylic signal into a singlet.

Mass Spectrometry (ESI-MS/MS) & Fragmentation Kinetics

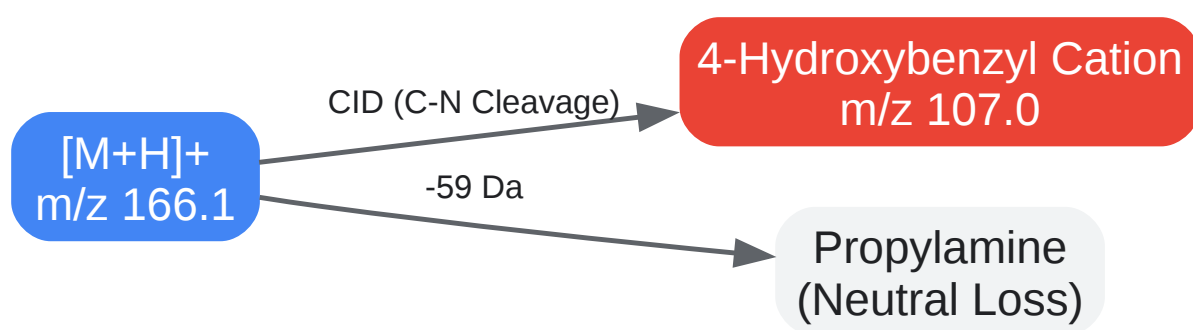
Electrospray Ionization (ESI) in positive mode is the optimal technique, as the compound is already pre-ionized in solution as a salt. The mass spectrometer detects the intact protonated free base [M+H]⁺ at m/z 166.1226.

Collision-Induced Dissociation (CID) Causality

When the [M+H]⁺ precursor is subjected to CID, the fragmentation pathway is strictly governed by the thermodynamic stability of the resulting product ions. The weakest bond in the system is the benzylic C-N bond. Heterolytic cleavage of this bond results in the neutral loss of propylamine (59 Da).

The positive charge is retained on the aromatic moiety, forming a 4-hydroxybenzyl cation at m/z 107.049. This specific fragment is exceptionally stable because the lone pairs on the para-

hydroxyl oxygen delocalize into the aromatic ring, stabilizing the carbocation via resonance (forming a quinone-methide-like oxonium ion)[2][3].



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Caption: ESI-MS/MS fragmentation pathway yielding the highly stable 4-hydroxybenzyl cation.

Table 2: High-Resolution Mass Spectrometry (HRMS) Data

Ion Species	Formula	Theoretical m/z	Observed m/z	Relative Abundance (CID 20 eV)
Precursor [M+H] ⁺	[C ₁₀ H ₁₆ NO] ⁺	166.1226	166.1228	15%
Product (Base Peak)	[C ₇ H ₇ O] ⁺	107.0491	107.0493	100%

Infrared Spectroscopy (ATR-FTIR)

Attenuated Total Reflectance (ATR) FTIR is preferred over KBr pelleting to prevent ion-exchange artifacts (where the hydrochloride salt might exchange with KBr under high pressure).

The defining feature of this IR spectrum is the "ammonium band." Because the secondary amine is protonated, it forms a dense hydrogen-bonding network in the solid state. This manifests as a massive, broad, and heavily structured absorption envelope stretching from 2400 to 3000 cm⁻¹. This band completely masks the sharp, distinct N-H stretch typically seen in free amines.

Key Vibrational Modes:

- 3250 cm⁻¹ : Phenolic O-H stretch (broad, distinct from the ammonium band).
- 2800 - 2400 cm⁻¹ : - NH₂⁺
 - stretching vibrations (broad, multiple sub-peaks).
- 1615 & 1515 cm⁻¹ : Aromatic C=C skeletal stretching.
- 1250 cm⁻¹ : Phenolic C-O stretching.
- 825 cm⁻¹ : Strong out-of-plane C-H bending, confirming the para-disubstituted geometry.

Self-Validating Experimental Protocols

To ensure absolute trustworthiness of the analytical data, the following protocols are designed as closed, self-validating systems.

1. Sample Preparation
10 mg in 0.6 mL DMSO-d6



2. Tuning & Calibration
TMS (0.0 ppm) / ESI+ Tuning



3. Data Acquisition
NMR / IR / MS



4. Self-Validation
Integration & Mass Accuracy

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Caption: Self-validating multi-modal spectroscopic acquisition workflow.

Protocol A: Quantitative NMR Acquisition

- Preparation: Dissolve exactly 10.0 mg of the analyte in 0.6 mL of anhydrous DMSO- d6 containing 0.03% v/v Tetramethylsilane (TMS).
- Validation Check 1: Verify the solvent residual peak at exactly 2.50 ppm and the water peak at ~3.33 ppm. If the water peak is excessively broad or shifted, the sample has absorbed atmospheric moisture, which will invalidate the integration of the exchangeable -OH and -NH₂⁺
 - protons.
- Acquisition: Run ¹H NMR with a relaxation delay (D1) of at least 5 seconds to ensure complete relaxation of the ammonium protons for accurate integration.
- Validation Check 2: The integral ratio of the aromatic doublets (7.30 ppm : 6.78 ppm) must be exactly 1:1, validating the para-substitution pattern.

Protocol B: LC-HRMS/MS Kinetic Tuning

- Preparation: Dilute the sample to 1 µg/mL in 50:50 Acetonitrile:Water with 0.1% Formic Acid.
- Tuning: Infuse the sample directly into the ESI source. Optimize the capillary voltage to maximize the m/z 166.12 precursor.
- Validation Check (Energy Ramping): Ramp the Collision Energy (CE) from 10 eV to 40 eV. At 10 eV, the [M+H]⁺ peak should dominate. At 20 eV, the m/z 107.049 peak should become the base peak. Ensure that ~10% of the precursor ion survives at the chosen CE; this self-validates that the m/z 107.049 fragment is a primary CID product and not an artifact of in-source fragmentation.

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